

Technical Guide: 2-Hydroxy-3-(trifluoromethoxy)benzoic acid

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Compound of Interest

Compound Name: 2-Hydroxy-3-(trifluoromethoxy)benzoic acid

Cat. No.: B1314941

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CAS Number: 773873-50-0

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of **2-Hydroxy-3-(trifluoromethoxy)benzoic acid**. Due to the limited availability of published data, this guide summarizes the currently accessible information and provides general methodologies and safety precautions based on related compounds.

Chemical Properties and Identification

2-Hydroxy-3-(trifluoromethoxy)benzoic acid is a substituted aromatic carboxylic acid. The presence of a hydroxyl group, a trifluoromethoxy group, and a carboxylic acid group on the benzene ring suggests its potential as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds.

Property	Value	Source
CAS Number	773873-50-0	[1] [2] [3]
Molecular Formula	C ₈ H ₅ F ₃ O ₄	Inferred from Structure
Molecular Weight	222.12 g/mol	[1]
MDL Number	MFCD06203613	[4]

Note: Detailed physicochemical properties such as melting point, boiling point, and solubility are not readily available in published literature.

Safety and Handling

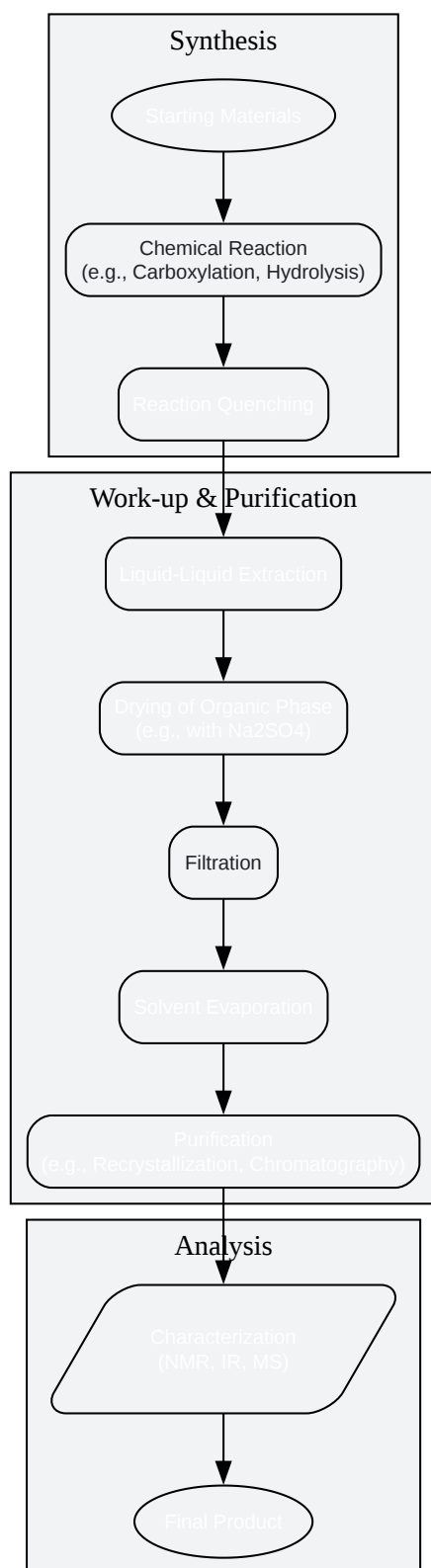
Specific safety data for **2-Hydroxy-3-(trifluoromethoxy)benzoic acid** is not extensively published. However, based on information from suppliers, the compound is classified as an irritant.^[4] Standard laboratory safety protocols should be strictly followed when handling this chemical.

General Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Store in a cool, dry place away from incompatible materials.

Potential Synthesis and Experimental Workflow

A specific, validated synthesis protocol for **2-Hydroxy-3-(trifluoromethoxy)benzoic acid** is not detailed in the available literature. However, a general synthetic approach for similar substituted benzoic acids can be proposed. The following diagram illustrates a conceptual workflow for the synthesis and purification of a substituted benzoic acid, which could be adapted for this specific compound.



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Caption: General workflow for the synthesis, purification, and analysis of a chemical compound.

Biological Activity and Signaling Pathways

There is a significant lack of published research on the specific biological activities or associated signaling pathways for **2-Hydroxy-3-(trifluoromethoxy)benzoic acid**. However, the broader class of hydroxybenzoic acids and their derivatives are known to exhibit a wide range of biological effects, including antimicrobial, anti-inflammatory, and antioxidant properties.[5] The introduction of a trifluoromethoxy group can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule, often enhancing its metabolic stability and membrane permeability. Further research is required to elucidate the specific biological profile of this compound.

The following diagram illustrates a hypothetical signaling pathway that could be investigated based on the known activities of related phenolic compounds.



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Caption: A hypothetical signaling pathway for investigation.

Disclaimer: This document is intended for informational purposes for a professional audience. The information provided is based on limited available data and should be supplemented with further research and appropriate safety assessments before any experimental work is undertaken.

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